

Boc-2-(trifluoromethyl)-L-phenylalanine CAS number and molecular weight

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Compound of Interest

Compound Name: Boc-2-(trifluoromethyl)-L-phenylalanine

Cat. No.: B558731

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Technical Data Sheet: Boc-2-(trifluoromethyl)-L-phenylalanine

For Researchers, Scientists, and Drug Development Professionals

This document provides essential technical information regarding **Boc-2-(trifluoromethyl)-L-phenylalanine**, a key building block in peptide synthesis and drug discovery.

Core Chemical Data

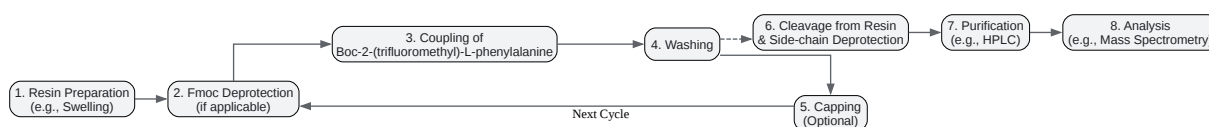
The fundamental chemical identifiers for **Boc-2-(trifluoromethyl)-L-phenylalanine** are summarized below. This data is critical for substance registration, safety data sheet (SDS) authoring, and experimental design.

Identifier	Value
Chemical Name	Boc-2-(trifluoromethyl)-L-phenylalanine
CAS Number	167993-21-7[1][2][3][4]
Molecular Formula	C ₁₅ H ₁₈ F ₃ NO ₄ [1][2]
Molecular Weight	333.3 g/mol [1][2]

Experimental Protocols

Detailed experimental protocols for the use of **Boc-2-(trifluoromethyl)-L-phenylalanine** in peptide synthesis are highly dependent on the specific peptide sequence and the synthetic strategy employed (e.g., solid-phase or solution-phase). Researchers should consult standard peptide synthesis handbooks and relevant scientific literature for specific methodologies.

A generalized workflow for the incorporation of **Boc-2-(trifluoromethyl)-L-phenylalanine** into a peptide sequence via solid-phase peptide synthesis (SPPS) is as follows:

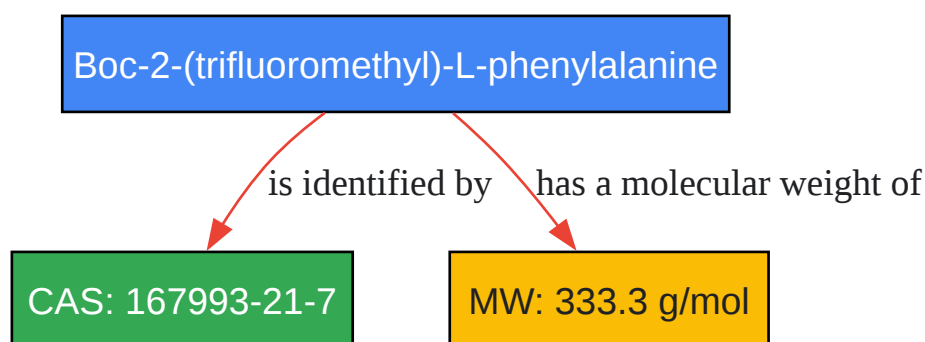


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Caption: Generalized workflow for solid-phase peptide synthesis.

Logical Relationships

The relationship between the chemical name, its unique CAS identifier, and its calculated molecular weight is fundamental for chemical informatics and substance identification.



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Caption: Core identifiers for the specified chemical substance.

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References

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